

An In-depth Technical Guide to the Safe Handling of Sodium Borodeuteride

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **sodium borodeuteride** (NaBD₄), a valuable reducing agent in synthetic chemistry, particularly for the introduction of deuterium labels. Due to its reactivity, a thorough understanding of its properties and associated hazards is critical for its safe use in a laboratory setting. This document outlines the necessary precautions, procedures, and emergency responses to ensure the well-being of laboratory personnel.

Chemical and Physical Properties

Sodium borodeuteride is a white to off-white, crystalline solid.[1][2] It is the deuterated analog of sodium borohydride and shares many of its chemical and physical properties. It is crucial to recognize that it is a water-reactive substance.[3][4][5]

Table 1: Physical and Chemical Properties of **Sodium Borodeuteride**



Property	Value
Chemical Formula	NaBD4
Molecular Weight	41.86 g/mol [4][6]
Appearance	White to off-white crystalline powder or solid.[2] [7]
Melting Point	>300 °C (decomposes)[8]
Solubility	Soluble in liquid ammonia, amines, and pyridine. [2][8] Reacts with water and protic solvents.[3]
Hygroscopicity	Hygroscopic; absorbs moisture from the air.[7]

Hazard Identification and Toxicological Data

Sodium borodeuteride is classified as a hazardous substance due to its reactivity and toxicity. The primary hazards are associated with its reaction with water, which liberates flammable hydrogen gas, and its corrosive nature upon contact with moist tissues.[3][5][7]

Table 2: Hazard Classification



Hazard	Classification	GHS Hazard Statement
Substances which, in contact with water, emit flammable gases	Category 1	H260: In contact with water releases flammable gases which may ignite spontaneously.[3][4]
Acute Oral Toxicity	Category 3	H301: Toxic if swallowed.[3][5]
Skin Corrosion/Irritation	Category 1B/1C	H314: Causes severe skin burns and eye damage.[3][5]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.
Reproductive Toxicity	Category 1B	H360F: May damage fertility.
Acute Inhalation Toxicity	Category 4	H332: Harmful if inhaled.

Table 3: Toxicological Data

Route of Exposure	Effect
Oral (ATE)	100 mg/kg[4][6]
Inhalation	Causes chemical burns to the respiratory tract, which can lead to pulmonary edema.[7] High concentrations may cause central nervous system depression.[7]
Skin Contact	Causes irritation and possible burns, especially if the skin is moist.[7]
Eye Contact	Causes severe eye burns and potential corneal damage.[7]
Chronic Exposure	May cause liver and kidney damage.[7]

Safe Handling and Storage



Proper handling and storage procedures are paramount to mitigating the risks associated with sodium borodeuteride.

Engineering Controls

- Fume Hood/Glovebox: All manipulations of **sodium borodeuteride** should be conducted in a well-ventilated chemical fume hood or, preferably, in a glovebox under an inert atmosphere (e.g., argon or nitrogen) to prevent contact with moisture.[3][10]
- Emergency Equipment: A safety shower and eyewash station must be readily accessible in the immediate work area.[7][11]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when working with **sodium borodeuteride**.

Table 4: Recommended Personal Protective Equipment

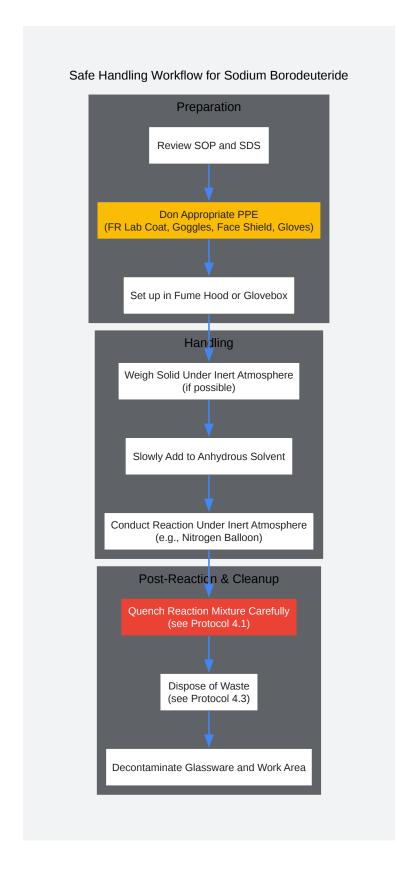


Body Part	Protection	Specification
Eyes/Face	Safety Goggles and Face Shield	Chemical safety goggles are required. A face shield should be worn over the goggles, especially when handling larger quantities or when there is a risk of splashing.[7]
Skin	Flame-Retardant Lab Coat	A lab coat made of flame- resistant material (e.g., Nomex) should be worn and fully buttoned.[3][10]
Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended.[3] Always inspect gloves for integrity before use and wash hands thoroughly after handling.
Body	Full-Length Pants and Closed- Toe Shoes	Protect all exposed skin.

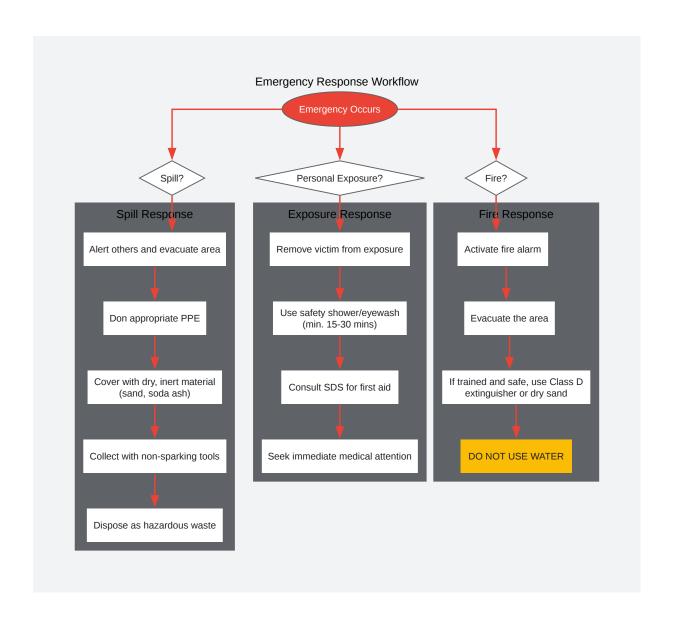
Storage Requirements

- Container: Store in a tightly sealed, waterproof container.[3][12]
- Environment: Keep in a cool, dry, and well-ventilated area, away from sources of ignition.[5] [7] A "water-free area" is essential.[7] Storage in a desiccator or dry box is recommended.[3]
- Incompatibilities: Store separately from acids, strong oxidizing agents, alcohols, and finely powdered metals.[5][7]









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References

- 1. m.youtube.com [m.youtube.com]
- 2. icheme.org [icheme.org]
- 3. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 4. nj.gov [nj.gov]
- 5. chemistry.osu.edu [chemistry.osu.edu]
- 6. pentachemicals.eu [pentachemicals.eu]
- 7. ehs.oregonstate.edu [ehs.oregonstate.edu]
- 8. rsc.org [rsc.org]
- 9. CN104628552A New quenching system and application thereof Google Patents [patents.google.com]
- 10. wcu.edu [wcu.edu]
- 11. sarponggroup.com [sarponggroup.com]
- 12. www1.chem.umn.edu [www1.chem.umn.edu]
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